

Alfacalcidol-d7: A Technical Guide to Safety and Handling for Research Professionals

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Compound of Interest

Compound Name: *Alfacalcidol-d7*

Cat. No.: *B12426844*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety, handling, and analytical applications of **Alfacalcidol-d7**. **Alfacalcidol-d7** is the deuterated form of Alfacalcidol, a synthetic analog of vitamin D. In research and development, **Alfacalcidol-d7** is primarily utilized as an internal standard for the accurate quantification of Alfacalcidol in biological matrices and pharmaceutical formulations, leveraging techniques such as liquid chromatography-mass spectrometry (LC-MS). This guide consolidates critical safety information, handling precautions, and relevant scientific data to ensure its safe and effective use in a laboratory setting.

Compound Identification and Properties

Alfacalcidol-d7 shares a virtually identical chemical structure with Alfacalcidol, with the key difference being the isotopic labeling with seven deuterium atoms. This labeling provides a distinct mass signature for mass spectrometry-based detection without significantly altering its chemical and physical properties.

Identifier	Alfacalcidol	Alfacalcidol-d7
Synonyms	1-alpha-hydroxycholecalciferol, 1 α -hydroxyvitamin D3	1-alpha-hydroxycholecalciferol- d7, 1 α -hydroxyvitamin D3-d7
CAS Number	41294-56-8	Not available
Molecular Formula	C27H44O2	C27H37D7O2
Molecular Weight	400.64 g/mol	~407.68 g/mol
Appearance	White to off-white crystalline solid	White to off-white solid
Solubility	Practically insoluble in water; soluble in ethanol and fatty oils. [1]	Similar to Alfacalcidol
Storage Conditions	Store at -20°C, protected from light and moisture.	Store at -20°C, protected from light and moisture.

Safety and Hazard Information

The safety profile of **Alfacalcidol-d7** is considered analogous to that of Alfacalcidol. The following tables summarize the known hazards and necessary precautions based on available safety data sheets (SDS) for Alfacalcidol.

Hazard Identification

Hazard Class	Hazard Statement
Acute Toxicity, Oral	H300: Fatal if swallowed. [2]
Acute Toxicity, Dermal	H310: Fatal in contact with skin. [2]
Acute Toxicity, Inhalation	H330: Fatal if inhaled. [2]

First-Aid Measures

Exposure Route	First-Aid Procedure
Ingestion	Immediately call a POISON CENTER or doctor/physician. Rinse mouth. Do NOT induce vomiting.[2]
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Immediately call a POISON CENTER or doctor/physician.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.
Inhalation	Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER or doctor/physician.

Handling and Storage

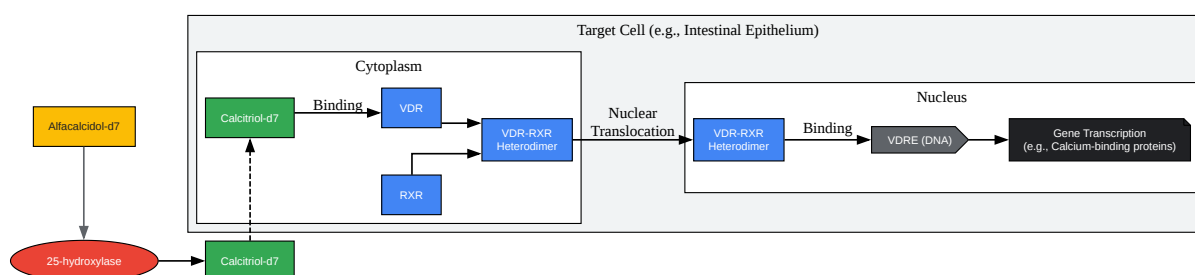
Aspect	Precaution
Handling	Avoid contact with skin, eyes, and clothing. Do not breathe dust. Use only in a well-ventilated area, preferably in a chemical fume hood. Wear appropriate personal protective equipment.
Storage	Keep container tightly closed in a dry and well-ventilated place. Store locked up in a freezer at recommended temperatures.

Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge if engineering controls are inadequate.

Mechanism of Action and Signaling Pathway

Alfacalcidol is a pro-drug that is rapidly converted in the liver to calcitriol (1,25-dihydroxyvitamin D3), the biologically active form of vitamin D. Calcitriol then exerts its effects by binding to the Vitamin D Receptor (VDR), a nuclear receptor. The calcitriol-VDR complex forms a heterodimer with the Retinoid X Receptor (RXR), which then binds to Vitamin D Response Elements (VDREs) on the DNA. This binding modulates the transcription of target genes involved in calcium and phosphate homeostasis.



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Caption: Metabolic activation and signaling pathway of **Alfacalcidol-d7**.

Experimental Protocol: Use of **Alfacalcidol-d7** as an Internal Standard

The primary application of **Alfacalcidol-d7** is as an internal standard in quantitative analytical methods, such as LC-MS/MS, to correct for variability in sample preparation and instrument response.

Detailed Methodology

Objective: To quantify the concentration of Alfacalcidol in a biological sample (e.g., plasma) using **Alfacalcidol-d7** as an internal standard.

Materials:

- Biological sample (e.g., plasma)
- Alfacalcidol analytical standard
- **Alfacalcidol-d7** internal standard solution (of known concentration)
- Protein precipitation solvent (e.g., acetonitrile)
- Solid-phase extraction (SPE) cartridges (if necessary for sample cleanup)
- Reconstitution solvent (compatible with LC mobile phase)
- LC-MS/MS system

Procedure:

- Sample Preparation:
 - Thaw the biological samples and analytical standards.
 - In a microcentrifuge tube, pipette a known volume of the biological sample.

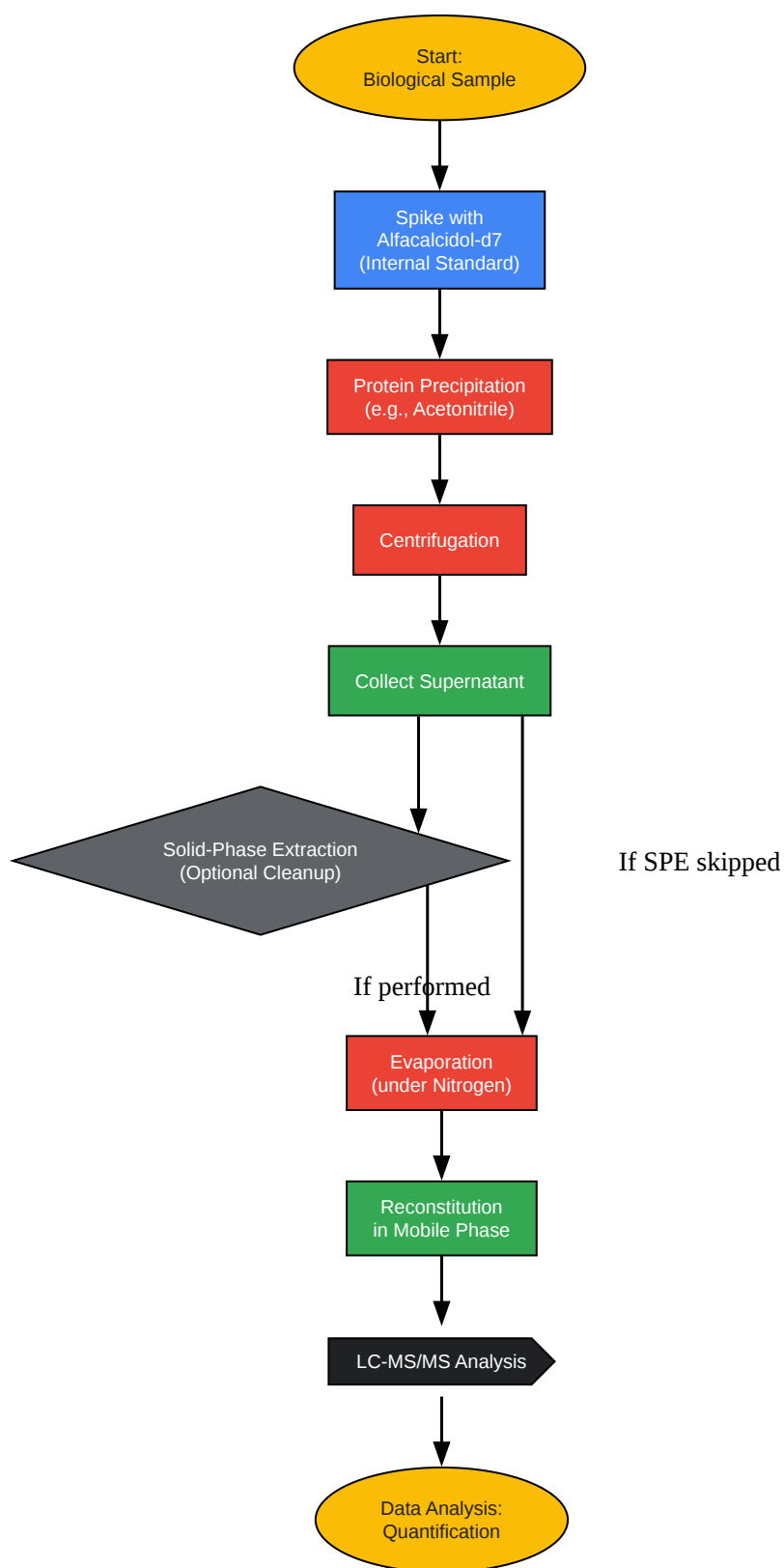
- Spike the sample with a precise volume of the **Alfacalcidol-d7** internal standard solution. This step is critical as the internal standard must be added at the beginning of the sample preparation process.
- Add the protein precipitation solvent (e.g., 3 volumes of acetonitrile to 1 volume of plasma), vortex thoroughly, and centrifuge to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean tube.
- Sample Cleanup (if required):
 - For complex matrices, an additional cleanup step using solid-phase extraction (SPE) may be necessary to remove interfering substances.
 - Condition the SPE cartridge according to the manufacturer's instructions.
 - Load the supernatant from the previous step onto the cartridge.
 - Wash the cartridge to remove impurities.
 - Elute the analyte and internal standard using an appropriate elution solvent.
- Evaporation and Reconstitution:
 - Evaporate the solvent from the supernatant or SPE eluate under a gentle stream of nitrogen.
 - Reconstitute the dried residue in a known volume of a solvent compatible with the initial mobile phase of the LC-MS system.
- LC-MS/MS Analysis:
 - Inject the reconstituted sample into the LC-MS/MS system.
 - Perform chromatographic separation using a suitable column and mobile phase gradient.
 - Detect and quantify the analyte (Alfacalcidol) and the internal standard (**Alfacalcidol-d7**) using multiple reaction monitoring (MRM) mode. The specific precursor-to-product ion

transitions for both compounds should be optimized beforehand.

- Data Analysis:
 - Generate a calibration curve by analyzing a series of calibration standards containing known concentrations of Alfacalcidol and a constant concentration of **Alfacalcidol-d7**.
 - Calculate the ratio of the peak area of Alfacalcidol to the peak area of **Alfacalcidol-d7** for each calibrator and the unknown samples.
 - Determine the concentration of Alfacalcidol in the unknown samples by interpolating their peak area ratios on the calibration curve.

Experimental Workflow Visualization

The following diagram illustrates a typical workflow for the quantification of Alfacalcidol using **Alfacalcidol-d7** as an internal standard.



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Caption: Workflow for quantitative analysis using an internal standard.

This guide is intended for informational purposes for trained research professionals. Always refer to the specific Safety Data Sheet provided by the supplier for the most accurate and up-to-date information. Adherence to institutional safety protocols and good laboratory practices is essential when handling any chemical substance.

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References

- 1. Alfacalcidol - Wikipedia [en.wikipedia.org]
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